

Benzo[b]thiophene-7-carboxylic Acid: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: *Benzo[b]thiophene-7-carboxylic acid*

Cat. No.: *B159143*

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information, handling protocols, and physical data for **Benzo[b]thiophene-7-carboxylic acid** (CAS No. 10134-98-2). The information is compiled to ensure safe laboratory practices and proper emergency response for professionals working with this compound.

Chemical Identification and Properties

Benzo[b]thiophene-7-carboxylic acid is a heterocyclic organic compound. It serves as a valuable building block in medicinal chemistry and materials science. Accurate identification and understanding its physical properties are foundational to its safe use.

Table 1: Chemical Identification

Identifier	Value
IUPAC Name	1-benzothiophene-7-carboxylic acid[1][2]
Synonyms	Benzothiophene-7-carboxylic acid, 7-Carboxybenzo[b]thiophene[1][3]
CAS Number	10134-98-2[3][4]
Molecular Formula	C ₉ H ₆ O ₂ S[2][3]
Molecular Weight	178.21 g/mol [1][2]
Appearance	Pale Yellow to Pale Brown Powder[1]

Table 2: Physical and Chemical Properties

Property	Value
Melting Point	171-172°C[1]
Boiling Point	376.2 ± 15.0°C at 760 mmHg[1]
Density	1.419 ± 0.06 g/cm ³ [1]
Storage	Store at 2-8°C, sealed in a dry place[1]

Hazard Identification and Safety

Understanding the potential hazards is critical for risk mitigation. While some sources report that this chemical does not meet GHS hazard criteria, others indicate potential hazards upon exposure.[2] It is prudent to handle it with care, adhering to the following classifications.

Table 3: GHS Hazard Classification

Classification	Code & Statement	Pictogram
Acute Toxicity, Oral	H302: Harmful if swallowed.[5]	GHS07 (Exclamation Mark)
Signal Word	Warning[5]	

Precautionary Statements: A comprehensive set of precautionary statements (P-statements) should be followed to minimize risk. These include, but are not limited to, P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P301+P312 (IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell), and P501 (Dispose of contents/container to an approved waste disposal plant).

Experimental Protocols and Procedures

Adherence to standardized protocols is essential for ensuring the safety of personnel and the integrity of research. The following sections detail procedures for handling, spill management, and emergency first aid.

Protocol for Safe Handling of Chemical Powders

Handling **Benzo[b]thiophene-7-carboxylic acid** requires engineering controls and personal protective equipment (PPE) to prevent exposure, especially through inhalation of dust or skin contact.

- Risk Assessment: Before beginning work, review the Safety Data Sheet (SDS) and conduct a risk assessment for the specific procedure.
- Engineering Controls: All weighing and handling of the powder must be performed in a certified chemical fume hood, biological safety cabinet, or a ventilated balance enclosure to minimize inhalation risk.^[6] The lab should be under negative pressure relative to adjacent non-lab areas.^[7]
- Personal Protective Equipment (PPE):
 - Gloves: Wear appropriate chemical-resistant gloves. Inspect them for integrity before each use.
 - Eye Protection: Chemical safety goggles or a face shield are mandatory.
 - Lab Coat: A long-sleeved lab coat must be worn.^[7]
- Procedure:
 - Designate a specific area for handling the powder to prevent widespread contamination.^[8]

- Use the minimum quantity necessary for the experiment.[8]
- Keep the container sealed when not in use.
- After handling, decontaminate the work surface with an appropriate cleaning agent and thoroughly wash hands.[8]

Protocol for Solid Chemical Spill Cleanup

A quick and correct response to a chemical spill can significantly mitigate potential harm.

- Alert Personnel: Immediately notify others in the vicinity of the spill.
- Assess the Spill: Evaluate the size and nature of the spill. This protocol is for small, manageable spills that do not pose a significant fire or respiratory threat. For large spills, evacuate the area and contact emergency services.
- Don PPE: Wear appropriate PPE, including gloves, safety goggles, and a lab coat.
- Containment and Cleanup:
 - Carefully use a plastic scoop or brush to collect the bulk of the spilled powder. Avoid actions that could make the powder airborne.[9]
 - Place the collected material into a clearly labeled, sealable polyethylene bag for hazardous waste.[9]
 - Gently wipe the spill area with a wet paper towel or spill pad to remove any remaining residue.[9][10] Do not dry sweep.
 - Place all contaminated cleaning materials into the hazardous waste bag.
- Disposal: Seal the waste bag, attach a hazardous waste label, and dispose of it according to institutional and local regulations.
- Decontamination: Clean the scoop and any other non-disposable equipment used in the cleanup.

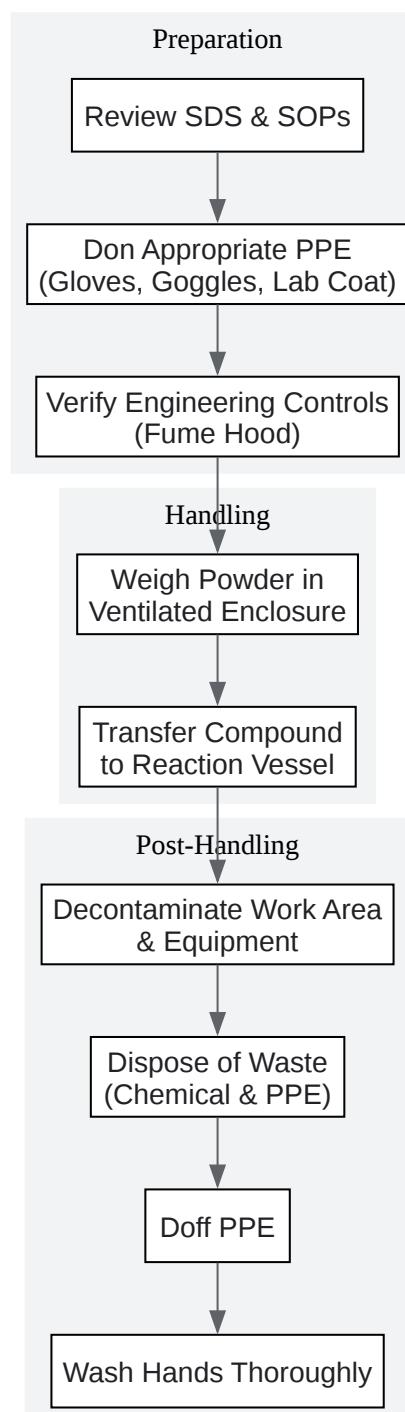
Protocol for First-Aid Measures

Immediate and appropriate first aid is crucial in the event of an accidental exposure.

- Eye Contact: Immediately flush the eyes with copious amounts of cool water for at least 15 minutes, holding the eyelids open.[11][12] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Skin Contact: Gently brush off any loose powder with a gloved hand.[13][14] Remove contaminated clothing and flush the affected skin area with plenty of water for at least 15 minutes.[11][15] If skin irritation occurs, seek medical advice.
- Inhalation: Move the affected person to fresh air and keep them at rest in a position comfortable for breathing. If the person feels unwell or has difficulty breathing, seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Call a poison control center or seek immediate medical attention.[11]

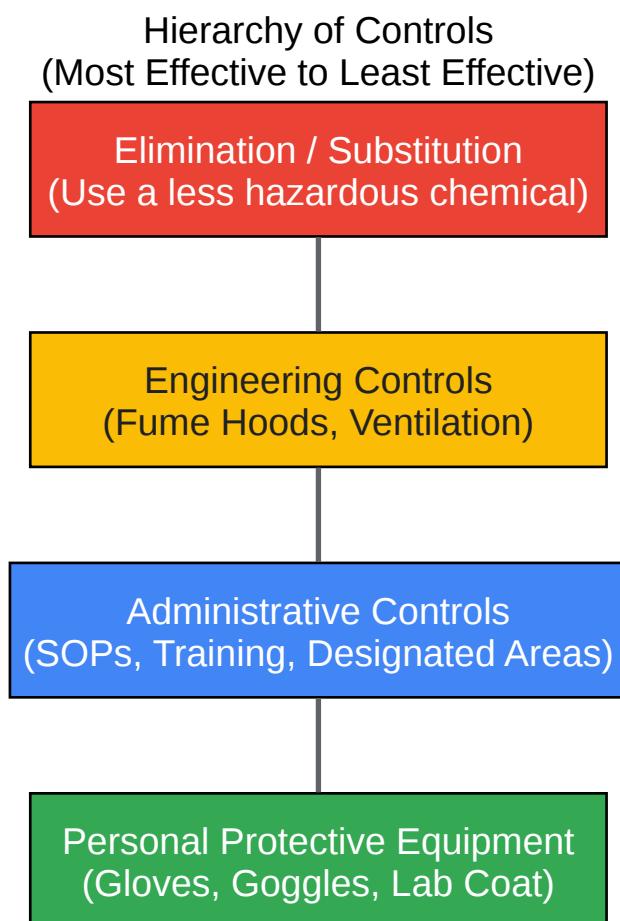
Visualization of Safety Workflows

The following diagrams illustrate key logical relationships and workflows for maintaining a safe laboratory environment when handling chemicals like **Benzo[b]thiophene-7-carboxylic acid**.



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Caption: General workflow for safely handling hazardous chemical powders.



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Caption: The hierarchy of controls for mitigating chemical hazards.

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